

Application Notes and Protocols for the Quantification of Calcium Citrate Malate

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Compound of Interest

Compound Name: *Calcium citrate maleate*

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These application notes provide detailed methodologies for the quantitative analysis of Calcium Citrate Malate (CCM), a common calcium supplement. The following protocols are based on established analytical techniques, including titrimetry for calcium content and high-performance liquid chromatography (HPLC) for the determination of citrate and malate. Additionally, atomic absorption spectroscopy (AAS) is presented as an alternative method for calcium quantification.

Quantification of Calcium by Complexometric Titration

This method is based on the United States Pharmacopeia (USP) monograph for Calcium Citrate Malate and is suitable for determining the total calcium content.[\[1\]](#)[\[2\]](#)

Experimental Protocol

1.1 Sample Preparation:

- Accurately weigh approximately 350 mg of Calcium Citrate Malate.[\[1\]](#)[\[2\]](#)
- Transfer the sample to a 250-mL beaker.
- Add 10 mL of water and 3 mL of 3 N hydrochloric acid and swirl to dissolve the sample.[\[1\]](#)[\[2\]](#)

- Add 90 mL of water and a magnetic stirring bar.[1][2]

1.2 Titration:

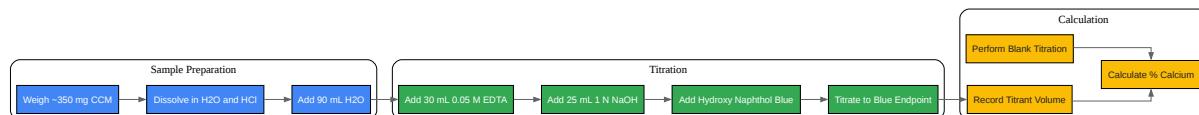
- While stirring, add 30 mL of 0.05 M edetate disodium (EDTA) from a buret.[1][2]
- Add 25 mL of 1 N sodium hydroxide.[1][2]
- Add approximately 150 mg of hydroxy naphthol blue indicator.[1][2]
- Continue the titration with 0.05 M EDTA until a distinct blue endpoint is observed.[1][2]
- Perform a blank determination by titrating a solution containing all reagents except the sample.[1][2]

1.3 Calculation: Calculate the percentage of calcium using the following formula:

Where:

- VS = Volume of EDTA consumed by the sample (mL)[1][2]
- VB = Volume of EDTA consumed by the blank (mL)[2]
- M = Molarity of the EDTA solution (mol/L)[2]
- F = Equivalency factor for calcium (40.08 mg/mmol)[2]
- W = Weight of the Calcium Citrate Malate sample (mg)[2]

Workflow for Calcium Titration

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Caption: Workflow for the complexometric titration of calcium in Calcium Citrate Malate.

Quantification of Citrate and Malate by High-Performance Liquid Chromatography (HPLC)

This method allows for the simultaneous determination of citric acid and malic acid content in Calcium Citrate Malate.[3][4]

Experimental Protocol

2.1 Reagents and Materials:

- Citric Acid, anhydrous (reagent grade)[3]
- d,L-Malic Acid (reagent grade)[3]
- 0.2 N Hydrochloric Acid[2][3]
- HPLC grade water[4]
- Mobile Phase: 0.0015 N Sulfuric Acid in HPLC grade water. Filter through a 0.45 μ m filter and degas.[4]

2.2 Standard Preparation:

- Accurately weigh approximately 0.025 g each of citric acid and malic acid.[4]

- Transfer to a 25 mL volumetric flask, dissolve in and dilute to volume with the mobile phase.
[\[4\]](#)

2.3 Sample Preparation:

- Accurately weigh a sample of Calcium Citrate Malate.
- Dissolve the sample in a known volume of 0.2 N hydrochloric acid.[\[3\]](#)
- Filter the solution through a 0.45 µm syringe filter before injection.

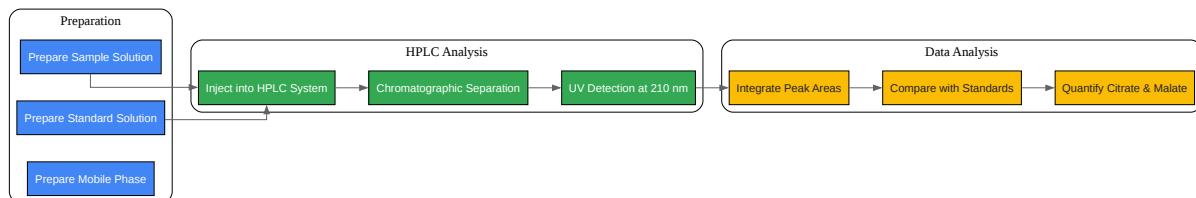
2.4 Chromatographic Conditions:

Parameter	Value
Column	Bio-Rad HPX-87H, 300 x 7.8 mm or equivalent [4]
Mobile Phase	0.0015 N Sulfuric Acid [4]
Flow Rate	0.6 mL/min
Injection Volume	20 µL
Detector	UV at 210 nm
Column Temperature	35 °C

2.5 System Suitability: The retention times of the citric acid and malic acid peaks in the sample solution should correspond to those of the standard solution.[\[1\]](#)[\[2\]](#)

2.6 Calculation: Calculate the concentration of citrate and malate in the sample by comparing the peak areas with those of the standards.

Workflow for HPLC Analysis of Citrate and Malate



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Caption: Workflow for the HPLC analysis of citrate and malate in Calcium Citrate Malate.

Quantification of Calcium by Atomic Absorption Spectroscopy (AAS)

AAS is a highly sensitive method for determining the calcium content in various samples, including dietary supplements.[5][6][7]

Experimental Protocol

3.1 Reagents and Materials:

- 5% Hydrochloric Acid[3][4]
- 5% Lanthanum solution (as lanthanum oxide)[3][4]
- Calcium Carbonate (primary standard)[4]

3.2 Standard Preparation:

- Prepare a stock solution of 500 mg/L calcium by dissolving 1.249 g of primary standard calcium carbonate in a minimum amount of dilute HCl and diluting to 1 L with deionized

water.[4]

- Prepare a series of working standards by diluting the stock solution.

3.3 Sample Preparation:

- Accurately weigh approximately 100 mg of Calcium Citrate Malate.
- Dissolve the sample in 5% HCl and dilute to 100 mL with 5% HCl.[3][4]
- Take 1 mL of this solution, add 1 mL of 5% lanthanum solution, and dilute to 100 mL with 5% HCl.[3][4] The lanthanum is added to suppress interference from phosphate.[4][7]

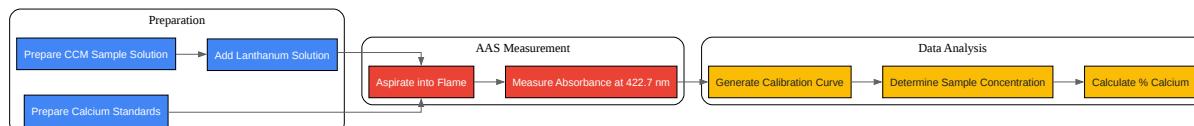
3.4 Instrumental Parameters:

Parameter	Value
Instrument	Atomic Absorption Spectrophotometer[4]
Wavelength	422.7 nm
Slit Width	0.7 nm
Lamp Current	As per manufacturer's recommendation
Flame	Air-Acetylene

3.5 Measurement and Calculation:

- Aspirate the blank, standards, and sample solutions into the flame.
- Measure the absorbance of each solution.
- Construct a calibration curve by plotting absorbance versus the concentration of the standards.
- Determine the concentration of calcium in the sample solution from the calibration curve and calculate the percentage of calcium in the original sample.

Workflow for AAS Analysis of Calcium



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Caption: Workflow for the AAS analysis of calcium in Calcium Citrate Malate.

Summary of Quantitative Data

Analytical Method	Analyte	Linearity Range	Accuracy	Precision (RSD)	Limit of Detection (LOD)	Limit of Quantitation (LOQ)
Complexometric Titration	Calcium	Not Applicable	High	< 2%	Not Applicable	Not Applicable
HPLC	Citrate, Malate	0.5 - 50 µg/mL ^[8]	High	< 5%	0.5 µg/mL ^[8]	1.5 µg/mL (Estimated)
AAS	Calcium	0.1 - 5 mg/L	High	< 5%	~0.01 mg/L	~0.05 mg/L

Note: The quantitative data presented in the table are typical performance characteristics for these analytical methods and may vary depending on the specific instrumentation and experimental conditions. The data for HPLC is based on a similar application for citrate analysis.^[8]

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